Strategic Sourcing & Synthesis Guide: 4-Ethoxy-2,3-difluorocinnamic Acid

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Compound of Interest	
Compound Name:	*4-Ethoxy-2,3-difluorocinnamic acid*
CAS No.:	*1017779-66-6*
Cat. No.:	*B1393348*

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Part 1: Executive Technical Summary

4-Ethoxy-2,3-difluorocinnamic acid is a specialized fluorinated aromatic intermediate. Unlike common catalog reagents (e.g., 4-methoxycinnamic acid), this specific isomer is rarely available as an off-the-shelf "stock" item from major distributors like Sigma-Aldrich or Thermo Fisher.

It serves as a critical building block in two high-value sectors:

- Pharmaceuticals: As a precursor for kinase inhibitors where the 2,3-difluoro motif improves metabolic stability against oxidative defluorination compared to monofluorinated analogs.
- Advanced Materials: As a mesogenic core for liquid crystal monomers (e.g., biphenyl derivatives), where the ethoxy tail and difluoro core tune dielectric anisotropy.

The Core Challenge: Researchers searching for this exact CAS often hit dead ends or lead times of 12+ weeks. The most robust strategy is precursor sourcing followed by a one-step synthesis, or engaging a specialized fluorine chemistry CRO.

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Part 2: Sourcing Strategy & Supplier Landscape

Since the target acid is not a standard catalog item, the supply chain strategy must pivot to its immediate precursor: 4-Ethoxy-2,3-difluorobenzaldehyde.

The Precursor Route (Recommended)

Sourcing the aldehyde and performing a Knoevenagel condensation is the fastest route to gram-scale quantities.

- Target Precursor: 4-Ethoxy-2,3-difluorobenzaldehyde[1]
- CAS Number: 126162-95-6[1]
- Critical Quality Attribute (CQA): Regiochemistry. You must verify the fluorine positions are 2,3 and not 2,6 or 3,4.

Validated Suppliers for the Precursor (Aldehyde)

Supplier Tier	Company Name	Relevance	Stock Status
Tier 1 (Specialist)	Fluorochem (UK)	High. Specializes in fluorinated aromatics.	Often in stock (1g - 25g)
Tier 1 (Specialist)	Alchimica (EU)	High. Lists CAS 126162-95-6 specifically.	Check availability
Tier 2 (Catalog)	Thermo Scientific	Moderate. Often lists under legacy Alfa Aesar codes.	Variable
Tier 3 (Bulk)	Apollo Scientific	High. Good for >100g requests.	Lead time likely

Custom Synthesis Providers

If internal synthesis is not feasible, the following CROs have demonstrated competencies in fluorinated aromatic chemistry:

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- Enamine (Ukraine/Latvia): Largest stock of building blocks; likely has the acid or can make it in <4 weeks.
- WuXi AppTec (China): Ideal for kg-scale scale-up.
- Combi-Blocks (USA): Often carries "near-neighbor" fluorinated cinnamates and may have stock not indexed by aggregators.

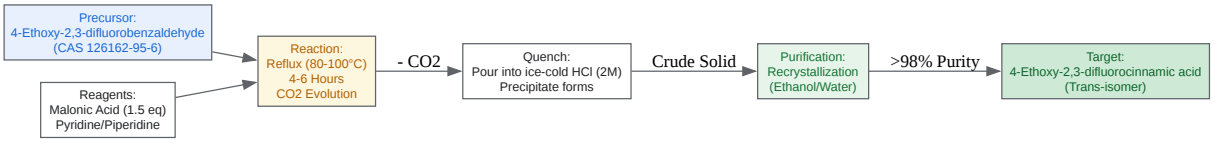
Part 3: Technical Synthesis Guide (Self-Validating Protocol)

If you source the aldehyde (CAS 126162-95-6), use this Verley-Doebner Modification of the Knoevenagel condensation. This protocol is designed to be self-validating via melting point and NMR monitoring.

Reaction Logic

The reaction utilizes malonic acid to extend the carbon chain. The use of pyridine acts as both solvent and base, while piperidine acts as the organocatalyst to facilitate the enolization of the aldehyde.

Workflow Diagram



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Caption: Step-by-step synthesis workflow from the commercially available aldehyde precursor.

Step-by-Step Protocol

Materials:

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- 4-Ethoxy-2,3-difluorobenzaldehyde (10.0 mmol)
- Malonic acid (15.0 mmol, 1.5 eq)
- Pyridine (5.0 mL)
- Piperidine (0.5 mL, cat.)

Procedure:

- Setup: In a 50 mL round-bottom flask equipped with a reflux condenser, dissolve the aldehyde and malonic acid in pyridine. Add piperidine.
- Reaction: Heat to 85-90°C.
  - Validation Check: You must observe gas evolution (CO_2) within 15-30 minutes. If not, add another 0.1 mL piperidine.
- Completion: Monitor by TLC (Hexane/EtOAc 7:3). The aldehyde spot (high Rf) should disappear, replaced by a lower Rf acid spot (streaking is normal).
- Workup: Cool the mixture to room temperature. Pour slowly into 50 mL of ice-cold 2M HCl with vigorous stirring.
  - Why? This neutralizes the pyridine and precipitates the free acid.
- Isolation: Filter the white precipitate. Wash with cold water (3x 20 mL) to remove pyridinium salts.
- Purification: Recrystallize from Ethanol/Water (approx 9:1).
  - Target Yield: 75-85%.

Part 4: Quality Control & Analytical Validation

Because fluorine positional isomers are difficult to separate, analytical validation is critical.

NMR Validation (The "Fingerprint")

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Do not rely solely on Proton NMR (

H-NMR). You must run Fluorine NMR (

F-NMR).

- H-NMR (DMSO-d6):
  - Look for the characteristic trans-alkene doublets (

    Hz) in the 6.3–7.6 ppm region.
  - Ethoxy group: Triplet (~1.4 ppm) and Quartet (~4.1 ppm).[2]
- F-NMR:
  - 2,3-Difluoro pattern: You should see two distinct signals (around -130 to -160 ppm depending on reference).
  - Coupling: The signals will show strong ortho-coupling (

    Hz). If you see a singlet or weak meta-coupling, you have the wrong isomer (e.g., 2,6-difluoro).

Impurity Profile Table

Impurity Type	Origin	Detection Method	Limit (Pharm Grade)
Unreacted Aldehyde	Incomplete reaction	HPLC / TLC	< 0.5%
Pyridine Salts	Poor washing	H-NMR (peaks at 8.5, 7.4, 7.8 ppm)	< 0.1%
Cis-Isomer	Photo-isomerization	HPLC	< 1.0%
Defluorinated analogs	Impure starting material	LC-MS / F-NMR	< 0.1%

Part 5: Decision Matrix for Researchers

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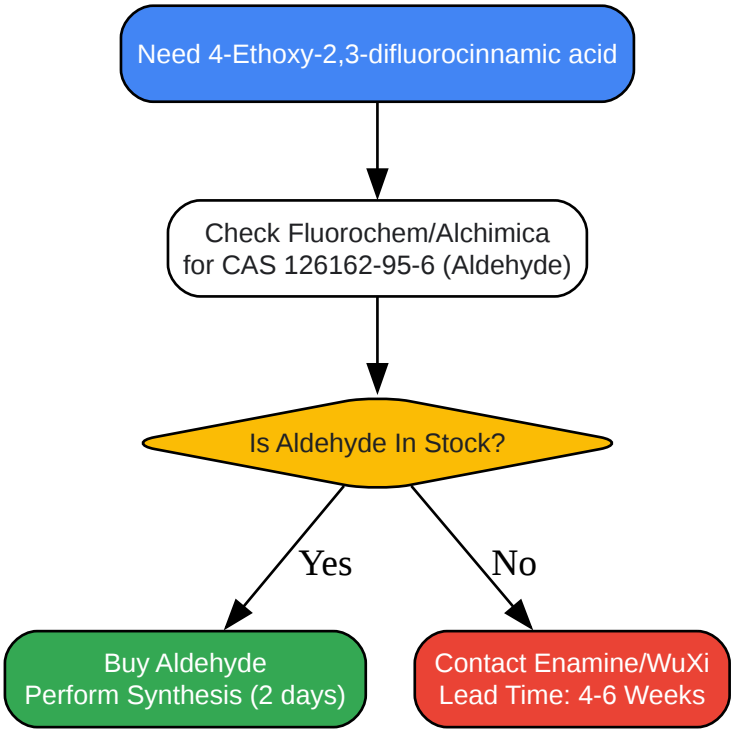
Use this logic flow to decide between buying the precursor or outsourcing.



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Caption: Decision matrix for sourcing based on precursor availability.

References

- Alchimica. (2025). Product Catalog: 4-Ethoxy-2,3-Difluorobenzaldehyde (CAS 126162-95-6). [1] Retrieved from [Link]
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CAS 126162-95-6. Retrieved from [Link]

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Sources

- 1. 4-Ethoxy-2,3-Difluorobenzaldehyde (1 x 100 mg) | Alchimica [shop.alchimica.cz]
- 2. 4-ETHOXY-2-FLUOROBENZALDEHYDE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Strategic Sourcing & Synthesis Guide: 4-Ethoxy-2,3-difluorocinnamic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1393348/docs#strategic-sourcing-synthesis-guide-4-ethoxy-2-3-difluorocinnamic-acid]

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